

Research applications of single azo metal complex dyes like Acid Yellow 220

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Compound of Interest

Compound Name: Acid Yellow 220

Cat. No.: B1660042

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Application Notes and Protocols: Acid Yellow 220

To: Researchers, Scientists, and Drug Development Professionals

Subject: Research Applications of the Single Azo Metal Complex Dye, **Acid Yellow 220**

Note on a conspicuous absence of data: Extensive literature and database searches have revealed that **Acid Yellow 220**, a single azo metal complex dye, is predominantly utilized in industrial settings for dyeing textiles, leather, and paper.^[1] There is a significant lack of documented research applications for this specific dye within the fields of biological research, drug development, and molecular probing. The information presented herein is compiled from industrial data sheets and general knowledge of azo dyes, as no specific experimental protocols or quantitative data for biological research applications could be identified.

Chemical and Physical Properties

Acid Yellow 220 is a synthetic organic dye belonging to the azo class of compounds, characterized by the presence of a nitrogen-nitrogen double bond.^[2] It is a metal complex dye, which generally offers superior light and wash fastness properties compared to other acid dyes. The following table summarizes the available quantitative data for **Acid Yellow 220**.

Property	Value
Molecular Formula	C46H32Cl2CoN8Na4O14S2 ^[3]
Molecular Weight	1206.72 g/mol ^[2]
CAS Number	70851-34-2 ^[3]
Appearance	Yellow Powder ^[4]
Solubility in Water	50 g/L (at 90 °C) ^[4]
Boiling Point	766.9 °C at 760 mmHg ^[2]
Flash Point	417.6 °C ^[2]

Toxicological Information

Toxicological data for **Acid Yellow 220** is primarily available in the context of industrial handling and environmental exposure. There is no available data on its specific biological activity or cytotoxicity in research settings.

Hazard	Description
Aquatic Toxicity	Very toxic to aquatic life with long lasting effects. ^[5]
Skin Contact	May cause skin irritation. ^[5]
Eye Contact	May cause serious eye irritation. ^[5]
Inhalation	Avoid breathing dust/fume/gas/mist/vapors/spray. ^[5]
Germ Cell Mutagenicity	No data available. ^[6]
Carcinogenicity	No data available. ^[6]

Potential Research Considerations (Extrapolated)

While no specific research applications for **Acid Yellow 220** have been documented, the general properties of azo dyes and metal complex dyes could suggest hypothetical areas of

investigation. It is crucial to note that these are not established applications and would require foundational research.

- Histological Staining: Some acid dyes are used in histology to stain proteins.[\[7\]](#) The affinity of **Acid Yellow 220** for protein-rich materials like wool and silk could theoretically be explored for staining tissues, though its efficacy and specificity are unknown.
- Probes for Metal Ions: As a metal complex, there could be potential, though unexplored, applications in developing sensors for specific metal ions.
- Photodynamic Therapy: Some dyes can be activated by light to produce reactive oxygen species. This property is harnessed in photodynamic therapy. Whether **Acid Yellow 220** possesses such photosensitizing properties is undetermined.

General Experimental Protocol: Industrial Dyeing of Polyamide Fabric

The following is a generalized protocol for the industrial application of **Acid Yellow 220** for dyeing polyamide (nylon) fabrics. This is provided as an example of its known application, not as a research protocol.

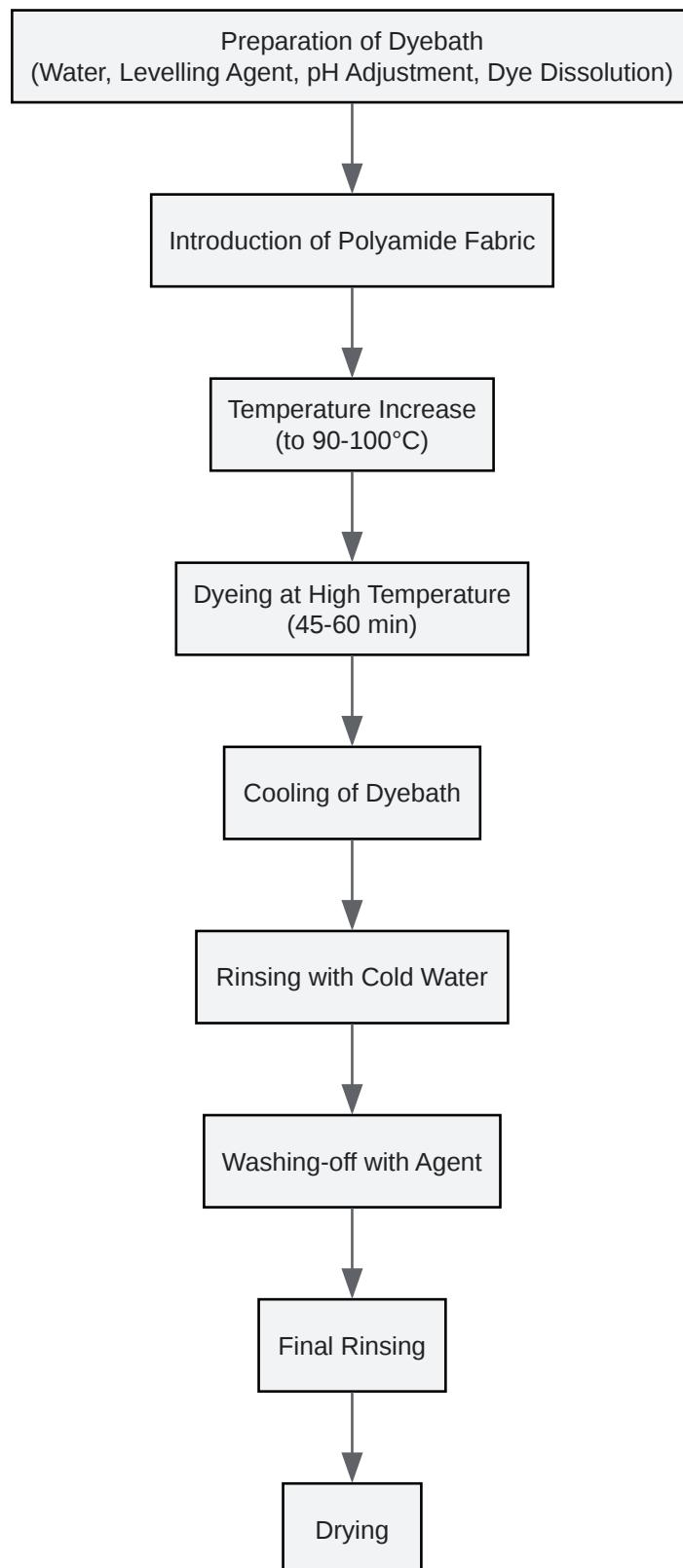
Materials:

- **Acid Yellow 220** dye
- Polyamide fabric
- Acetic acid (or other pH-adjusting agent)
- Levelling agent
- Washing-off agent
- Dyeing vessel (e.g., beaker, industrial dyeing machine)
- Heating and stirring apparatus

Protocol:

- Preparation of the Dyebath:
 - Fill the dyeing vessel with the required volume of water.
 - Add a levelling agent according to the manufacturer's instructions.
 - Adjust the pH of the dyebath to approximately 4.5-5.5 using acetic acid.
 - Dissolve the pre-weighed **Acid Yellow 220** dye in a small amount of hot water and then add it to the dyebath. Stir until the dye is completely dissolved.
- Dyeing Process:
 - Introduce the polyamide fabric into the dyebath at room temperature.
 - Gradually raise the temperature of the dyebath to 90-100°C over 30-45 minutes while continuously agitating the fabric.
 - Maintain this temperature for 45-60 minutes to allow for dye penetration and fixation.
- Rinsing and Washing:
 - Cool the dyebath down to approximately 60°C.
 - Remove the fabric and rinse it thoroughly with cold water.
 - Perform a washing-off step with a suitable washing-off agent at 60-70°C for 10-15 minutes to remove unfixed dye.
 - Rinse the fabric again with cold water until the water runs clear.
- Drying:
 - Dry the dyed fabric at an appropriate temperature.

Diagrams



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Caption: General workflow for the industrial dyeing of polyamide fabric using **Acid Yellow 220**.

In conclusion, while **Acid Yellow 220** is an effective industrial colorant, it does not have established applications in the fields of biological research, drug development, or as a molecular probe. The provided data and protocols are based on its industrial use. Any exploration of this dye for research purposes would require foundational studies to determine its biological activity, toxicity, and potential utility.

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